

"characterization of Glycerol 1,3-Dimethacrylate"

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Compound of Interest

Compound Name: Glycerol 1,3-Dimethacrylate

CAS No.: 28497-59-8

Cat. No.: B7721760

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An In-Depth Technical Guide to the Characterization of **Glycerol 1,3-Dimethacrylate**

Introduction: The Versatile Crosslinker

Glycerol 1,3-dimethacrylate (GDMA) is a difunctional monomer that has garnered significant interest across various scientific disciplines, particularly in polymer chemistry, biomaterials, and drug delivery. Its structure, featuring a central glycerol backbone with a reactive hydroxyl group and two terminal methacrylate moieties, imparts a unique combination of hydrophilicity and crosslinking capability. This makes it an invaluable component in the synthesis of hydrogels, dental composites, and specialized polymer networks.^[1] In drug development, polymers derived from GDMA are explored for creating controlled-release nano-carriers, leveraging their biocompatibility and tunable properties.^{[2][3]}

This guide provides a comprehensive overview of the essential techniques for the thorough characterization of **Glycerol 1,3-Dimethacrylate**, ensuring its identity, purity, and suitability for research and development applications. As senior application scientists, we emphasize not just the "how" but the "why," grounding each protocol in the fundamental principles that ensure data integrity and reproducibility.

Part 1: Physicochemical and Structural Identity

A foundational characterization of any chemical entity begins with verifying its fundamental physical properties and confirming its molecular structure. These initial data points serve as the primary identifiers and are crucial for quality control.

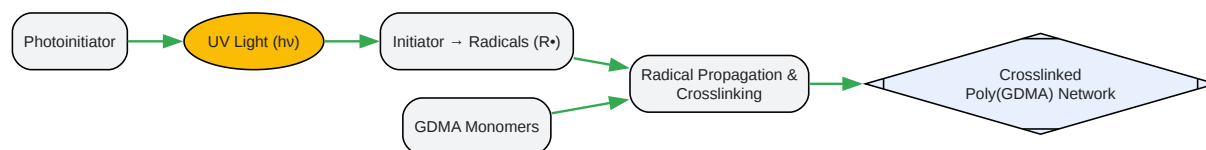
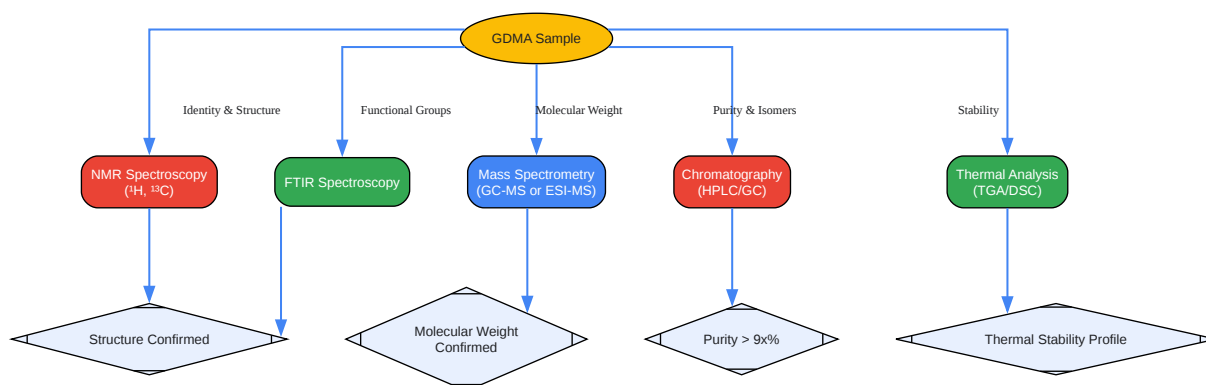
Core Physicochemical Properties

The initial assessment involves compiling the key physical constants of GDMA. These values are critical for handling, storage, and downstream formulation processes. For instance, knowing the boiling point is essential for purification via distillation, while density is vital for accurate measurements when preparing solutions.

Property	Value	Source(s)
CAS Number	1830-78-0	[4][5]
Molecular Formula	C ₁₁ H ₁₆ O ₅	[5][6]
Molecular Weight	228.24 g/mol	[5][6]
Appearance	Viscous Liquid	[7][8]
Density	~1.12 g/mL at 25 °C	[9][10]
Boiling Point	120 °C at 1 mm Hg	[7][9]
Melting Point	-33 °C	[1][4]
Refractive Index (n _{20/D})	~1.472	[9][10]
Flash Point	113 °C (closed cup)	

Molecular Structure Visualization

A visual representation of the molecule is essential for understanding its chemical reactivity and interpreting spectroscopic data.



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